

4-Amino-2,6-diphenylphenol molecular structure and IUPAC name

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Compound of Interest

Compound Name: 4-Amino-2,6-diphenylphenol

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An In-depth Technical Guide to 4-Amino-2,6-diphenylphenol

This technical guide provides a comprehensive overview of the molecular structure, chemical properties, and known applications of **4-Amino-2,6-diphenylphenol**, tailored for researchers, scientists, and professionals in drug development.

Molecular Structure and IUPAC Name

4-Amino-2,6-diphenylphenol is an aromatic organic compound. Its structure consists of a central phenol ring substituted with an amino group at position 4 and two phenyl groups at positions 2 and 6.

IUPAC Name: 4-amino-2,6-diphenylphenol[1]

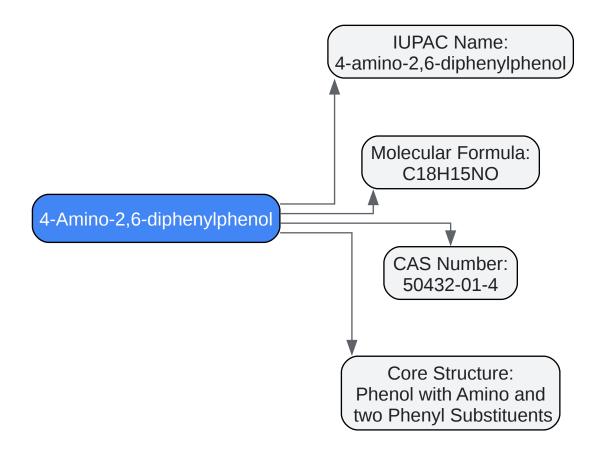
Molecular Formula: C18H15NO[1]

Canonical SMILES: C1=CC=C(C=C1)C2=CC(=CC(=C2O)C3=CC=CC=C3)N[1]

InChi Key: YCOUFOVMXBWYIX-UHFFFAOYSA-N[1]

Below is a diagram illustrating the logical relationship of the compound's identification.





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Caption: Chemical identifiers for **4-Amino-2,6-diphenylphenol**.

Physicochemical and Spectroscopic Data

The following table summarizes key quantitative data for **4-Amino-2,6-diphenylphenol**.

Property	Value	Source
Molecular Weight	261.32 g/mol	[2][3]
Physical Form	Solid	[2]
Melting Point	148-150 °C	[2]
CAS Number	50432-01-4	[1][2][3]
Assay Purity	98%	[2][3]



Experimental Protocols

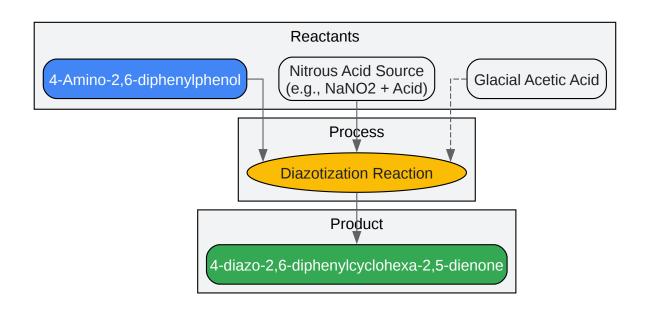
While detailed experimental data on the biological activities of **4-Amino-2,6-diphenylphenol** is not extensively available in the public domain, its use in chemical synthesis has been documented.

Synthesis of 4-diazo-2,6-diphenylcyclohexa-2,5-dienone

4-Amino-2,6-diphenylphenol serves as a precursor in the synthesis of 4-diazo-2,6-diphenylcyclohexa-2,5-dienone.[2][3] The protocol involves the diazotization of the primary amino group.

Methodology: The synthesis is achieved through the diazotization of **4-Amino-2,6-diphenylphenol**. This reaction is typically carried out in glacial acetic acid.[2][3] The primary aromatic amine is treated with a source of nitrous acid (often generated in situ from sodium nitrite and a strong acid) to convert the amino group into a diazonium salt. Subsequent reaction steps would then lead to the formation of the target dienone.

The workflow for this synthesis is outlined in the diagram below.



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Caption: Synthesis of 4-diazo-2,6-diphenylcyclohexa-2,5-dienone.

Safety and Handling

4-Amino-2,6-diphenylphenol is classified with the following hazard statements:

- H315: Causes skin irritation[1][2]
- H319: Causes serious eye irritation[1][2]
- H335: May cause respiratory irritation[1][2]

Standard personal protective equipment, including gloves, eye protection, and a dust mask (type N95 or equivalent), should be used when handling this compound.[2] It should be stored in a dry, well-ventilated place with the container tightly closed.

Potential Research Applications

Given its structure, featuring a reactive amino group and a phenolic hydroxyl group, **4-Amino-2,6-diphenylphenol** holds potential as a building block in medicinal chemistry and materials science. The phenyl substituents provide steric bulk and can influence the electronic properties and solubility of derivative compounds. Further research could explore its utility in the development of novel dyes, polymers, or as a scaffold for designing biologically active molecules. The synthesis of Schiff bases from related aminophenols has shown promise in developing antimicrobial and antidiabetic agents, suggesting a possible avenue for future investigation with this compound.[4]

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References

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